

What are the nuclear properties of Titanium-47?

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Compound of Interest

Compound Name: *Titanium-47*

CAS No.: *14304-90-6*

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An In-depth Technical Guide to the Nuclear Properties of **Titanium-47**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental nuclear properties of the stable isotope **Titanium-47** (^{47}Ti). The information is compiled from various nuclear physics data sources and experimental studies, offering a centralized resource for researchers and professionals in fields where isotopic properties are critical. This document details key nuclear data, outlines the experimental methods used to determine these properties, and provides visualizations of experimental workflows.

Core Nuclear Properties of Titanium-47

Titanium-47 is one of the five stable isotopes of titanium, making up a notable fraction of its natural abundance.^{[1][2]} Its nuclear structure and properties are of interest in various scientific and technical applications, including nuclear physics research, materials science, and medical isotope production.

Data Presentation: Quantitative Nuclear Properties

The following tables summarize the key quantitative nuclear properties of **Titanium-47**.

General Properties	Value
Atomic Number (Z)	22
Neutron Number (N)	25
Mass Number (A)	47
Isotopic Abundance	7.44(2)% [1] [2]

Mass and Energy Properties	Value
Atomic Mass	46.9517631 u [3]
Mass Excess	-44.932394 MeV
Binding Energy per Nucleon	8.661121 MeV

Spin, Parity, and Moments	Value
Nuclear Spin (I)	5/2 [4]
Parity (π)	Negative (-) [4]
Magnetic Dipole Moment (μ)	-0.78848 μ_N [5] [6]
Electric Quadrupole Moment (Q)	+0.302(10) barn [4]

NMR Properties	Value
Gyromagnetic Ratio (γ)	-1.5105 x 10 ⁷ rad T ⁻¹ s ⁻¹ [4]
Resonance Frequency (ν_0) at 1 T	2.4041 MHz [4]

Experimental Protocols for Determining Nuclear Properties

The characterization of the nuclear properties of **Titanium-47** relies on a suite of sophisticated experimental techniques. Below are detailed methodologies for the determination of its key

characteristics.

Isotopic Abundance: Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

The precise measurement of the isotopic abundance of titanium isotopes is performed using MC-ICP-MS. This technique allows for high-precision determination of isotope ratios.

Methodology:

- **Sample Preparation and Digestion:** A solid titanium-containing sample is accurately weighed and dissolved in a mixture of high-purity hydrofluoric acid (HF) and nitric acid (HNO₃).
- **Chemical Separation:** To avoid isobaric interferences (e.g., from ⁴⁶Ca on ⁴⁶Ti, ⁴⁸Ca on ⁴⁸Ti, and ⁵⁰V and ⁵⁰Cr on ⁵⁰Ti), titanium is chemically separated from the sample matrix using ion-exchange chromatography. A common procedure involves a two-stage column chemistry process.
- **Mass Spectrometric Analysis:** The purified titanium solution is introduced into the MC-ICP-MS. The instrument ionizes the sample in an argon plasma and separates the ions based on their mass-to-charge ratio. The ion beams corresponding to the different titanium isotopes are simultaneously measured by multiple detectors (Faraday cups).
- **Data Correction:** Instrumental mass bias is corrected using a standard-sample bracketing method with a known titanium isotopic standard.

Nuclear Magnetic Moment: Nuclear Magnetic Resonance (NMR) Spectroscopy

The nuclear magnetic moment of ⁴⁷Ti is determined using NMR spectroscopy. As ⁴⁷Ti has a nuclear spin of $I = 5/2$, it is NMR-active.

Methodology:

- **Sample Preparation:** For solid-state NMR, a powdered sample of a simple, symmetric titanium compound (e.g., TiO₂) is packed into an NMR rotor. For liquid-state NMR, a soluble titanium compound is dissolved in a suitable deuterated solvent.

- **NMR Spectrometer Setup:** The experiment is performed on a high-field NMR spectrometer. Due to the low gyromagnetic ratio and the quadrupolar nature of the ^{47}Ti nucleus, high magnetic fields are essential to enhance sensitivity and resolution.
- **Data Acquisition:** A standard pulse sequence, such as a Hahn-echo or a quadrupolar Carr-Purcell-Meiboom-Gill (QCPMG) sequence, is used to acquire the ^{47}Ti NMR spectrum. The QCPMG sequence is particularly effective for enhancing the signal of broad quadrupolar nuclei.
- **Data Processing and Analysis:** The acquired free induction decay (FID) is Fourier transformed to obtain the NMR spectrum. The center of the spectral line gives the resonance frequency, from which the nuclear magnetic moment can be calculated using the known magnetic field strength and the nuclear magneton constant.

Nuclear Reaction Cross-Sections: Activation and Gamma-Ray Spectroscopy

The probability of a specific nuclear reaction involving **Titanium-47**, such as the $^{47}\text{Ti}(\text{n},\text{p})^{47}\text{Sc}$ reaction, is quantified by its cross-section. The activation method followed by gamma-ray spectroscopy is a common technique for these measurements.

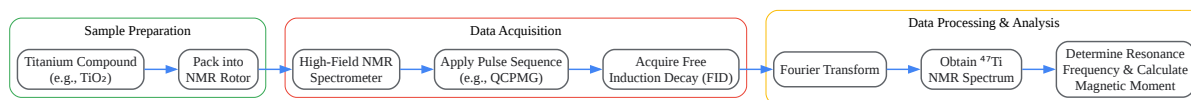
Methodology:

- **Target Preparation and Irradiation:** A thin foil of titanium with a known isotopic composition of ^{47}Ti is prepared. This target is then irradiated with a well-characterized beam of particles (e.g., neutrons of a specific energy).
- **Activity Measurement:** After irradiation, the target is removed and placed in front of a high-purity germanium (HPGe) detector to measure the gamma rays emitted from the decay of the product nuclide (in this case, ^{47}Sc).
- **Gamma-Ray Spectrum Analysis:** The gamma-ray spectrum is collected over a sufficient period to obtain good counting statistics. The characteristic gamma-ray peaks of the product nuclide are identified, and their net counts are determined.
- **Cross-Section Calculation:** The reaction cross-section is calculated from the measured activity, the number of target nuclei, the incident particle flux, and the decay properties of the

product nuclide.

Visualizations

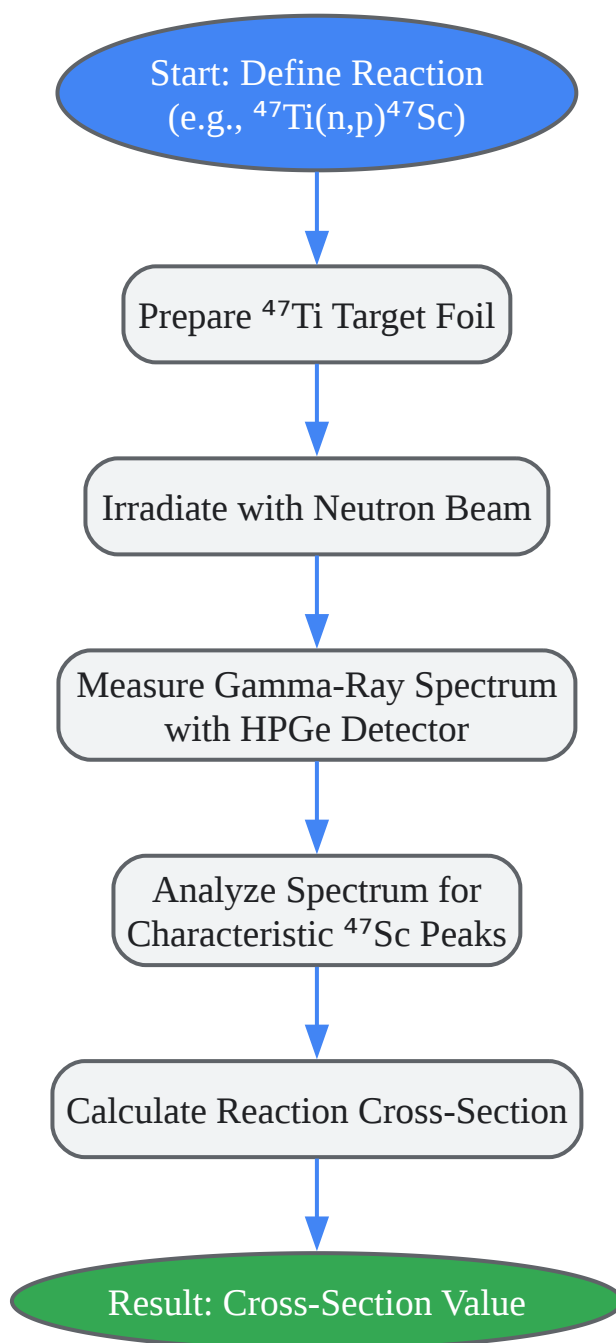
Experimental Workflow for ^{47}Ti NMR Spectroscopy



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Caption: Workflow for determining the nuclear magnetic moment of ^{47}Ti .

Logical Flow for Cross-Section Measurement via Activation



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Caption: Logical flow for measuring a nuclear reaction cross-section.

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